

Preparation of DK419 Stock Solution in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: DK419

Cat. No.: B10824395

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This document provides a detailed protocol for the preparation of a stock solution of **DK419**, a potent inhibitor of Wnt/ β -catenin signaling, using dimethyl sulfoxide (DMSO) as the solvent.^[1]^[2] Adherence to this protocol will ensure the accurate and reproducible preparation of **DK419** for use in various in vitro and in vivo experimental settings.

Summary of Quantitative Data

For ease of reference, the key quantitative data for **DK419** and its preparation are summarized in the table below.

Parameter	Value	Source
Molecular Formula	C ₁₆ H ₉ F ₆ N ₃ O	Calculated
Molecular Weight	373.26 g/mol	Calculated
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	[1]
Reported IC ₅₀ (TOPFlash Assay)	0.19 ± 0.08 µM	[1]
Reported IC ₅₀ (CRC Cell Proliferation)	0.07 to 0.36 µM	[1]
Recommended Stock Concentration	1-10 mM	Standard Practice
Storage of Stock Solution	-20°C or -80°C	Standard Practice
Handling Precautions	Use personal protective equipment (PPE)	Standard Practice

Experimental Protocol: Preparation of a 10 mM DK419 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **DK419** in DMSO. The concentration can be adjusted based on experimental needs by modifying the mass of **DK419** used.

Materials:

- **DK419** powder
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer

- Pipettes and sterile pipette tips

Procedure:

- Determine the required mass of **DK419**:
 - To prepare 1 mL of a 10 mM stock solution, the required mass of **DK419** is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 373.26 \text{ g/mol} \times 1000 \text{ mg/g}$
 - $\text{Mass (mg)} = 3.73 \text{ mg}$
- Weighing **DK419**:
 - Tare a clean, dry microcentrifuge tube or amber glass vial on a calibrated analytical balance.
 - Carefully weigh out 3.73 mg of **DK419** powder into the tube.
- Dissolving in DMSO:
 - Add 1 mL of anhydrous DMSO to the tube containing the **DK419** powder.
 - Cap the tube securely.
- Solubilization:
 - Vortex the solution vigorously for 1-2 minutes until the **DK419** is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary. Visually inspect the solution to ensure no solid particles remain.
- Aliquoting and Storage:
 - For ease of use and to minimize freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge

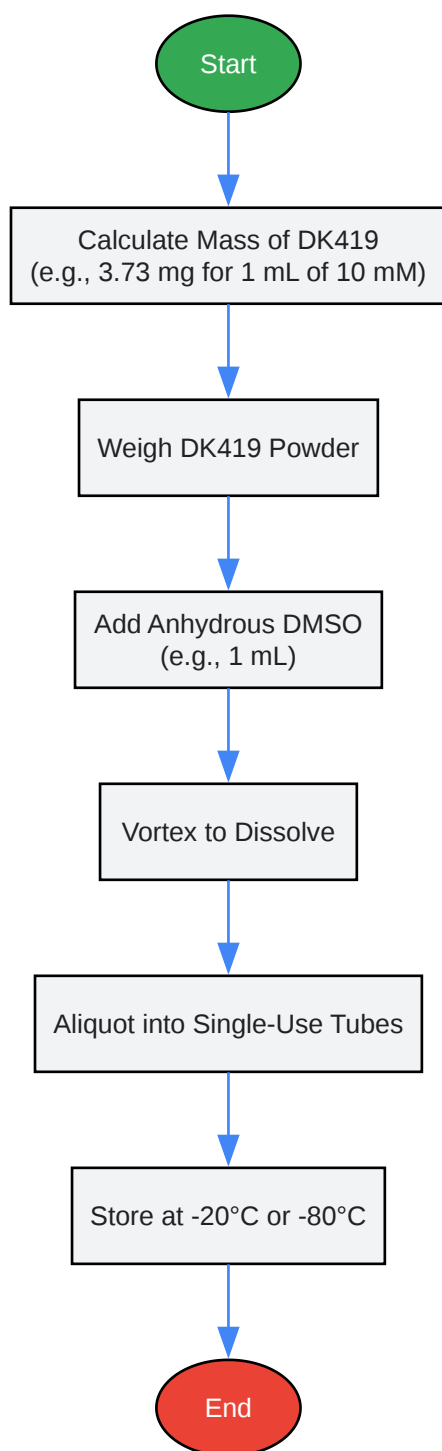
tubes.

- Store the aliquots at -20°C for short-term storage or -80°C for long-term storage. Protect from light.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the Wnt/ β -catenin signaling pathway inhibited by **DK419** and the experimental workflow for preparing the stock solution.

Caption: Wnt/ β -catenin signaling pathway and the inhibitory action of **DK419**.



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Caption: Workflow for preparing **DK419** stock solution in DMSO.

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References

- 1. Identification of DK419, a potent inhibitor of Wnt/ β -catenin signaling and colorectal cancer growth - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 2. Identification of DK419, a potent inhibitor of Wnt/ β -catenin signaling and colorectal cancer growth - PubMed [pubmed.ncbi.nlm.nih.gov]
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